

Daphnilongeridine: A Technical Guide to its Discovery, Isolation, and Biological Activity

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Compound of Interest

Compound Name: *Daphnilongeridine*

Cat. No.: *B15588689*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Daphnilongeridine is a structurally complex alkaloid belonging to the Daphniphyllum family of natural products. These alkaloids, isolated from plants of the Daphniphyllum genus, are renowned for their intricate, polycyclic architectures and diverse biological activities. This technical guide provides a comprehensive overview of the discovery, isolation, and known biological properties of **daphnilongeridine**, with a focus on presenting quantitative data and detailed experimental methodologies for researchers in the field of natural product chemistry and drug discovery.

Discovery and Natural Occurrence

Daphnilongeridine was first reported as a novel Daphniphyllum alkaloid with an unprecedented carbon skeleton, isolated from the fruits of *Daphniphyllum longeracemosum*. Commercial sources also indicate its isolation from the branches of *Daphniphyllum macropodium* Miq.[1] Its unique structure has garnered interest within the synthetic and medicinal chemistry communities.

Physicochemical and Biological Data

The following tables summarize the key physicochemical properties and reported biological activity of **daphnilongeridine**.

Table 1: Physicochemical Properties of **Daphnilongeridine**

Property	Value	Source
Molecular Formula	C ₃₂ H ₅₁ NO ₄	[1]
Molecular Weight	513.75 g/mol	[1]
Appearance	Powder	[1]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[1]

Table 2: Cytotoxic Activity of **Daphnilongeridine**

Parameter	Value	Cell Lines	Source
IC ₅₀	2.4 - 9.7 µM	Various tumor cell lines (specific lines not detailed in the available literature)	[1]

Experimental Protocols

The following is a generalized experimental protocol for the isolation of **daphnilongeridine** from *Daphniphyllum* plant material. This protocol is based on established methods for the isolation of *Daphniphyllum* alkaloids and may require optimization for specific batches of plant material and target yield.

1. Extraction

- Air-dry and powder the plant material (e.g., fruits or stems of *Daphniphyllum longeracemosum* or *Daphniphyllum macropodum*).
- Macerate the powdered plant material with a suitable organic solvent (e.g., 95% ethanol or methanol) at room temperature for an extended period (e.g., 3 x 7 days).

- Combine the solvent extracts and evaporate under reduced pressure to yield a crude extract.

2. Acid-Base Partitioning

- Suspend the crude extract in an acidic aqueous solution (e.g., 2% HCl).
- Partition the acidic solution against an organic solvent (e.g., ethyl acetate) to remove neutral and acidic components.
- Basify the aqueous layer to a pH of approximately 9-10 with a suitable base (e.g., ammonia solution or sodium carbonate).
- Extract the alkaline solution with an organic solvent (e.g., chloroform or dichloromethane) to obtain the crude alkaloid fraction.
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.

3. Chromatographic Purification

- Subject the crude alkaloid fraction to column chromatography on silica gel.
- Elute the column with a gradient of solvents, typically a mixture of a non-polar solvent and a polar solvent (e.g., petroleum ether/acetone or chloroform/methanol) of increasing polarity.
- Monitor the fractions by thin-layer chromatography (TLC) and combine fractions containing compounds with similar R_f values.
- Further purify the **daphnilongeridine**-containing fractions using repeated column chromatography on silica gel, Sephadex LH-20 (eluting with methanol or chloroform/methanol mixtures), and/or preparative high-performance liquid chromatography (HPLC) on a C18 column to yield pure **daphnilongeridine**.

4. Structure Elucidation

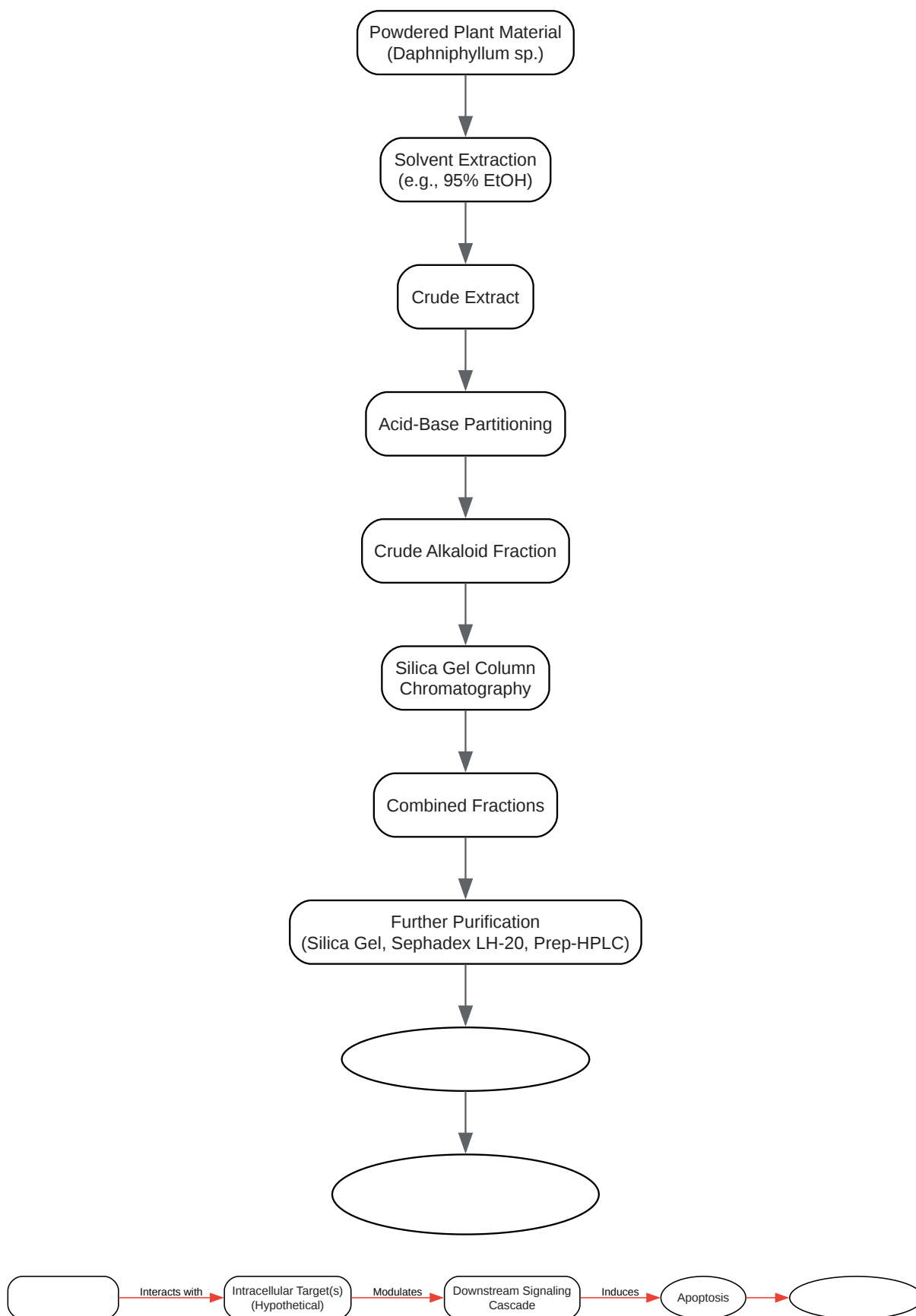
- The structure of the isolated **daphnilongeridine** is typically confirmed by a combination of spectroscopic methods, including:

- Mass Spectrometry (MS): To determine the molecular weight and elemental composition (High-Resolution MS).
- Infrared (IR) Spectroscopy: To identify functional groups.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Including ^1H NMR, ^{13}C NMR, COSY, HSQC, and HMBC experiments to establish the connectivity and stereochemistry of the molecule.

Visualizations

Experimental Workflow

The following diagram illustrates a generalized workflow for the isolation and purification of **daphnilongeridine**.



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References

- 1. A Deep Learning Model for Cell Growth Inhibition IC50 Prediction and Its Application for Gastric Cancer Patients - PMC [pmc.ncbi.nlm.nih.gov]
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